

Synthesis and Characterization of 2-Iodobenzyl Bromide: A Technical Guide

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Compound of Interest

Compound Name: 2-Iodobenzyl bromide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the synthesis and characterization of **2-iodobenzyl bromide** (C₇H₆BrI), a valuable reagent and intermediate in organic synthesis and pharmaceutical drug development. This document details established synthetic methodologies, thorough characterization data, and explicit experimental protocols.

Physicochemical Properties

2-Iodobenzyl bromide is a light and moisture-sensitive crystalline solid.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₇ H ₆ BrI	[2][3]
Molecular Weight	296.93 g/mol	[2][3]
Appearance	White to cream crystalline powder	[1]
Melting Point	54-60 °C	[2]
Boiling Point	125 °C at 4 mmHg	[1]
CAS Number	40400-13-3	[1][2][3]

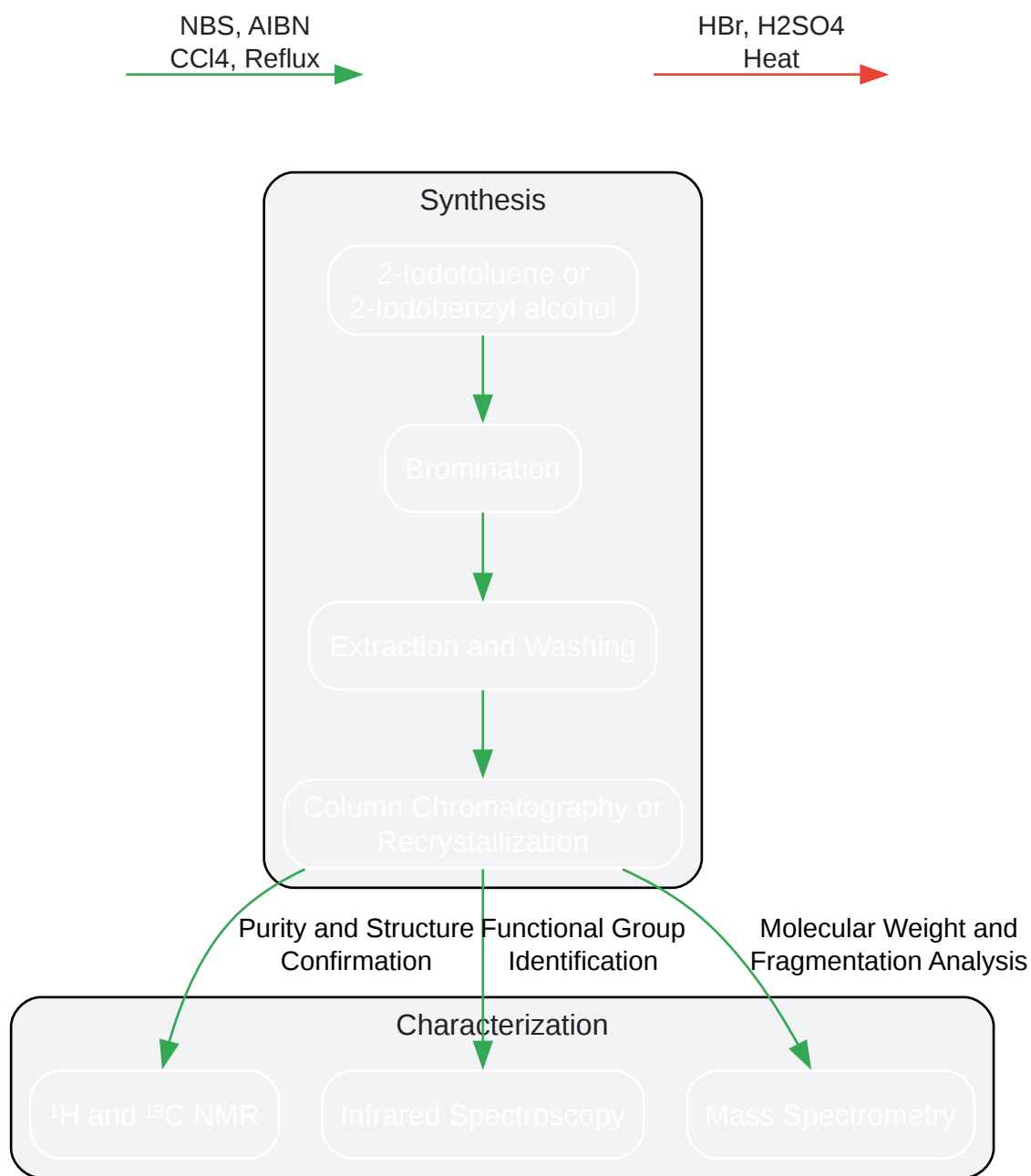
Synthesis of 2-Iodobenzyl Bromide

There are two primary and effective methods for the synthesis of **2-iodobenzyl bromide**, starting from either 2-iodotoluene or 2-iodobenzyl alcohol.

Synthesis from 2-Iodotoluene via Free-Radical Bromination

This method involves the side-chain bromination of 2-iodotoluene using a radical initiator. N-Bromosuccinimide (NBS) is a commonly used brominating agent for this type of transformation as it allows for a controlled reaction at the benzylic position.^[4]

Reaction Scheme:



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